

Application Notes and Protocols for Nourseothricin Sulfate in Plant Transformation

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Compound of Interest

Compound Name: Nourseothricin (sulfate)

Cat. No.: B8103473

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Introduction

Nourseothricin sulfate (NTC) is a streptothricin-class aminoglycoside antibiotic highly effective for the selection of genetically modified organisms, including a wide array of plant species.[1] Its mode of action involves the inhibition of protein synthesis by inducing miscoding, leading to the death of non-resistant cells.[1][2] Resistance to Nourseothricin is conferred by the Nourseothricin N-acetyltransferase (NAT) gene, which inactivates the antibiotic through acetylation.[1] This application note provides detailed protocols for using Nourseothricin sulfate as a selection agent in plant transformation, along with key data and visual guides to facilitate its successful implementation in research and development.

Key Advantages of Nourseothricin Sulfate:

- **High Stability:** Nourseothricin is stable over a wide range of pH and temperatures, ensuring consistent selection pressure in plant tissue culture media.[3]
- **Broad-Spectrum Activity:** It is effective against a wide range of prokaryotic and eukaryotic organisms, making it versatile for various research applications.

- **No Cross-Reactivity:** Nourseothricin does not exhibit cross-reactivity with other commonly used aminoglycoside antibiotics like Kanamycin or Hygromycin, allowing for its use in multi-gene stacking applications.
- **Clear Selection:** It provides a clear distinction between transformed and non-transformed cells, reducing the likelihood of escapes.

Data Presentation

Recommended Working Concentrations of Nourseothricin Sulfate for Plant Selection

The optimal concentration of Nourseothricin sulfate for selection varies depending on the plant species and the specific tissue being cultured. It is crucial to perform a kill curve experiment to determine the minimal concentration required to effectively inhibit the growth of non-transformed tissues. The following table provides a summary of recommended starting concentrations for various plant species.

Plant Species	Explant Type	Recommended Nourseothricin Concentration (µg/mL)
Arabidopsis thaliana	Seeds/Seedlings	50 - 200
Oryza sativa (Rice)	Callus	20 - 200
Nicotiana tabacum (Tobacco)	Leaf Discs	100
Daucus carota (Carrot)	Callus	100
Lotus corniculatus	50	

Data compiled from multiple sources.

Comparison with Other Selection Agents

While direct comparative studies on transformation efficiency are limited, Nourseothricin is considered a highly effective selection agent. Unlike Kanamycin, which can sometimes allow for the regeneration of non-transgenic "escapes," Nourseothricin typically results in a more

stringent selection. Hygromycin is also a potent selection agent, and the choice between Nourseothricin and Hygromycin may depend on the specific plant species and the resistance cassette available in the transformation vector.

Experimental Protocols

Preparation of Nourseothricin Sulfate Stock Solution

- **Weighing:** Accurately weigh the desired amount of Nourseothricin sulfate powder in a sterile container.
- **Dissolving:** Dissolve the powder in sterile distilled water to a final concentration of 50 mg/mL. Nourseothricin is highly soluble in water.
- **Sterilization:** Filter-sterilize the solution through a 0.22 µm syringe filter into a sterile tube.
- **Storage:** Store the stock solution in aliquots at -20°C. The stock solution is stable for at least one year when stored properly.

Agrobacterium-mediated Transformation of *Arabidopsis thaliana* (Floral Dip Method)

This protocol is adapted from established floral dip methods.

- **Plant Growth:** Grow *Arabidopsis thaliana* plants until they start flowering.
- **Agrobacterium Culture:**
 - Inoculate a single colony of *Agrobacterium tumefaciens* carrying the binary vector with the NAT resistance gene into 5 mL of LB medium with appropriate antibiotics. Grow overnight at 28°C with shaking.
 - Use the overnight culture to inoculate a larger volume of LB medium and grow until the OD600 reaches approximately 1.5-2.0.
 - Pellet the *Agrobacterium* cells by centrifugation and resuspend in infiltration medium (5% sucrose solution containing 0.02-0.05% Silwet L-77).

- Floral Dip:
 - Invert the Arabidopsis plants and dip the inflorescences into the Agrobacterium suspension for 30-60 seconds.
 - Place the treated plants in a humid environment for 16-24 hours.
 - Return the plants to their normal growing conditions and allow them to set seed.
- Seed Selection:
 - Harvest the T1 seeds and surface sterilize them.
 - Plate the sterilized seeds on Murashige and Skoog (MS) medium containing 50-100 µg/mL Nourseothricin sulfate.
 - Incubate the plates under a 16-hour light/8-hour dark photoperiod at 22°C.
 - Transgenic seedlings will appear green and healthy, while non-transgenic seedlings will be bleached and eventually die.
- Transplanting: Transfer the putative transgenic seedlings to soil and grow to maturity.

Agrobacterium-mediated Transformation of *Nicotiana tabacum* (Tobacco) (Leaf Disc Method)

This protocol is based on standard tobacco transformation procedures.

- Explant Preparation:
 - Use young, fully expanded leaves from sterile, in vitro-grown tobacco plants.
 - Cut the leaves into small discs (approximately 1 cm in diameter), avoiding the midrib.
- Agrobacterium Culture: Prepare the Agrobacterium culture as described in the Arabidopsis protocol. Resuspend the final pellet in liquid MS medium.
- Co-cultivation:

- Immerse the leaf discs in the *Agrobacterium* suspension for 5-10 minutes.
- Blot the discs on sterile filter paper to remove excess bacteria.
- Place the leaf discs on co-cultivation medium (MS medium with appropriate hormones for callus induction, e.g., BAP and NAA) and incubate in the dark for 2-3 days at 25°C.
- Selection and Regeneration:
 - Transfer the leaf discs to selection medium (co-cultivation medium supplemented with 100 µg/mL Nourseothricin sulfate and an antibiotic to kill residual *Agrobacterium*, e.g., Cefotaxime).
 - Subculture the explants to fresh selection medium every 2-3 weeks.
 - Transformed calli will proliferate and eventually regenerate shoots.
- Rooting and Acclimatization:
 - Excise the regenerated shoots and transfer them to rooting medium (MS medium without hormones or with a low concentration of auxin).
 - Once a healthy root system has developed, transfer the plantlets to soil and acclimatize them to greenhouse conditions.

Agrobacterium-mediated Transformation of *Oryza sativa* (Rice)

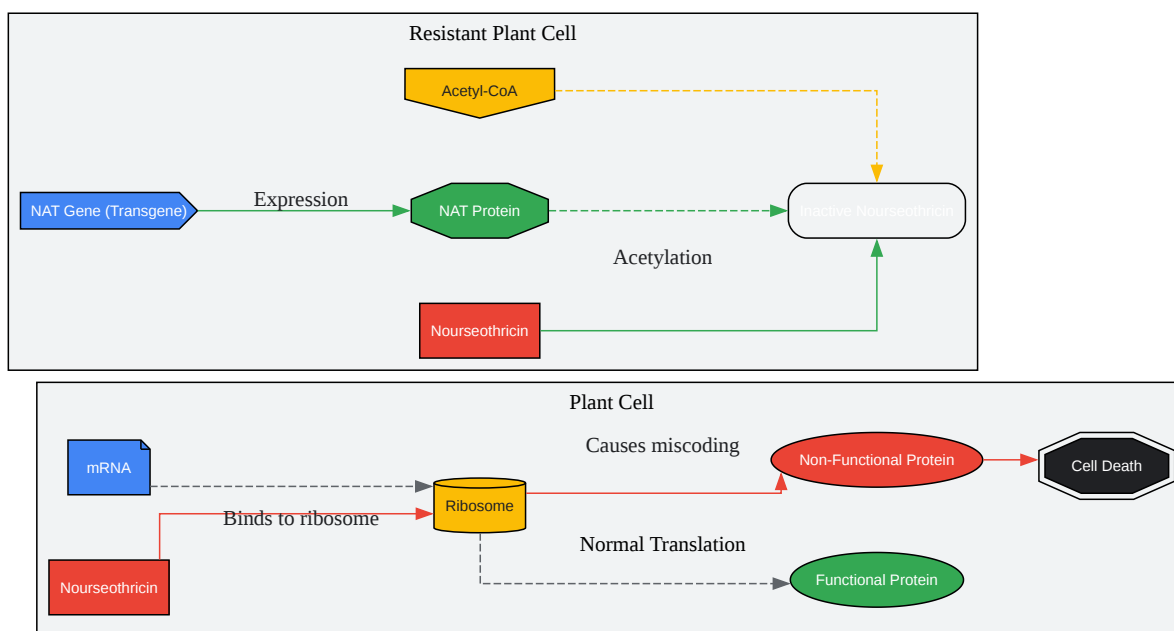
This protocol is based on callus-based rice transformation methods.

- Callus Induction:
 - Sterilize mature rice seeds and place them on callus induction medium.
 - Incubate in the dark at 28°C for 3-4 weeks until embryogenic calli are formed.
- *Agrobacterium* Culture: Prepare the *Agrobacterium* culture as described previously.

- Co-cultivation:
 - Immerse the embryogenic calli in the Agrobacterium suspension for 15-30 minutes.
 - Blot the calli and place them on co-cultivation medium.
 - Incubate in the dark for 3 days at 25°C.
- Selection and Regeneration:
 - Wash the calli with sterile water containing an antibiotic to remove Agrobacterium.
 - Transfer the calli to selection medium containing 50-75 µg/mL Nourseothricin sulfate.
 - Subculture the calli on fresh selection medium every 3-4 weeks.
 - Once resistant calli are established, transfer them to regeneration medium to induce shoot formation.
- Rooting and Acclimatization:
 - Transfer the regenerated shoots to rooting medium.
 - Acclimatize the rooted plantlets to greenhouse conditions.

Visualizations

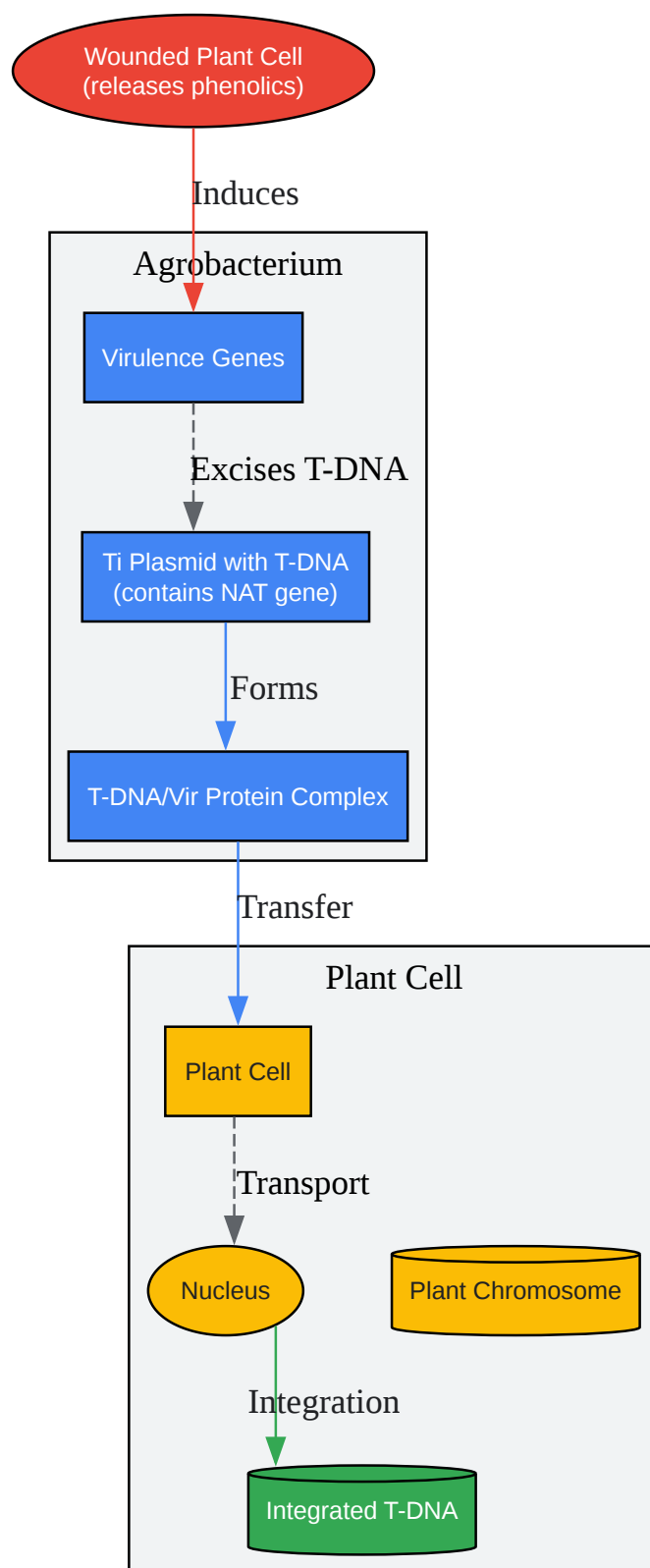
Mechanism of Nourseothricin Action and Resistance



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Caption: Mechanism of Nourseothricin action and NAT-mediated resistance.

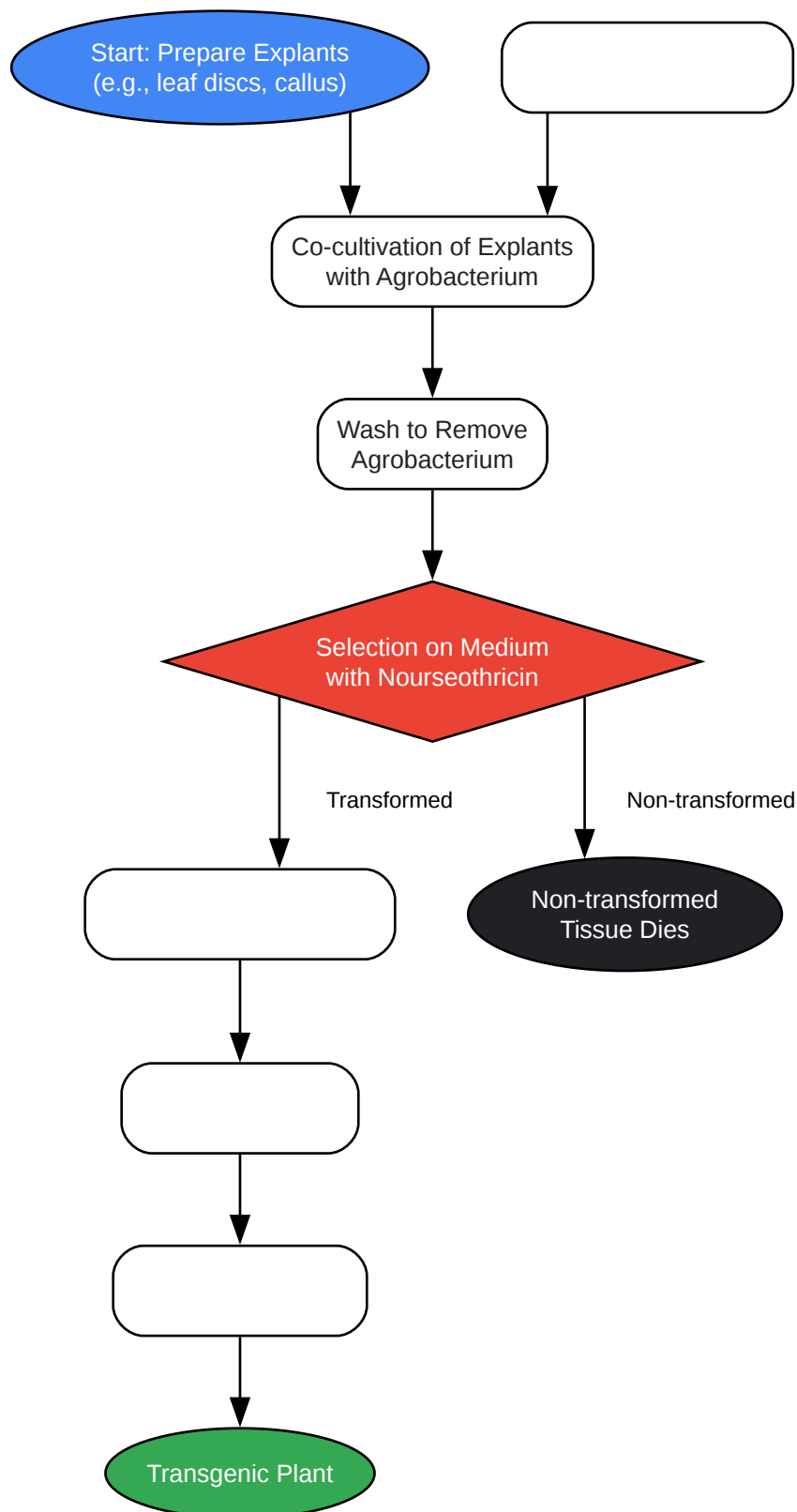
Agrobacterium-mediated T-DNA Transfer Workflow



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Caption: Workflow of T-DNA transfer from Agrobacterium to a plant cell.

General Plant Transformation and Selection Workflow



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Caption: General workflow for plant transformation using Nourseothricin selection.

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References

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